

Thermal Properties of 1,6-Diphenoxy-2,4-hexadiyne: A Technical Overview

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Compound of Interest

Compound Name: 1,6-Diphenoxy-2,4-hexadiyne

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Introduction

1,6-Diphenoxy-2,4-hexadiyne is a chemical compound with the molecular formula $C_{18}H_{14}O_2$ and a molecular weight of 262.30 g/mol .[\[1\]](#)[\[2\]](#) It belongs to the class of diynes, characterized by the presence of two carbon-carbon triple bonds. This technical guide aims to provide a comprehensive overview of the available thermal properties of **1,6-Diphenoxy-2,4-hexadiyne**. However, it is important to note that specific quantitative thermal data, such as melting point, boiling point, decomposition temperature, and specific heat capacity, are not readily available in the public domain based on a comprehensive literature search.

Physicochemical Properties

While specific thermal data is limited, the basic physicochemical properties of **1,6-Diphenoxy-2,4-hexadiyne** have been identified.

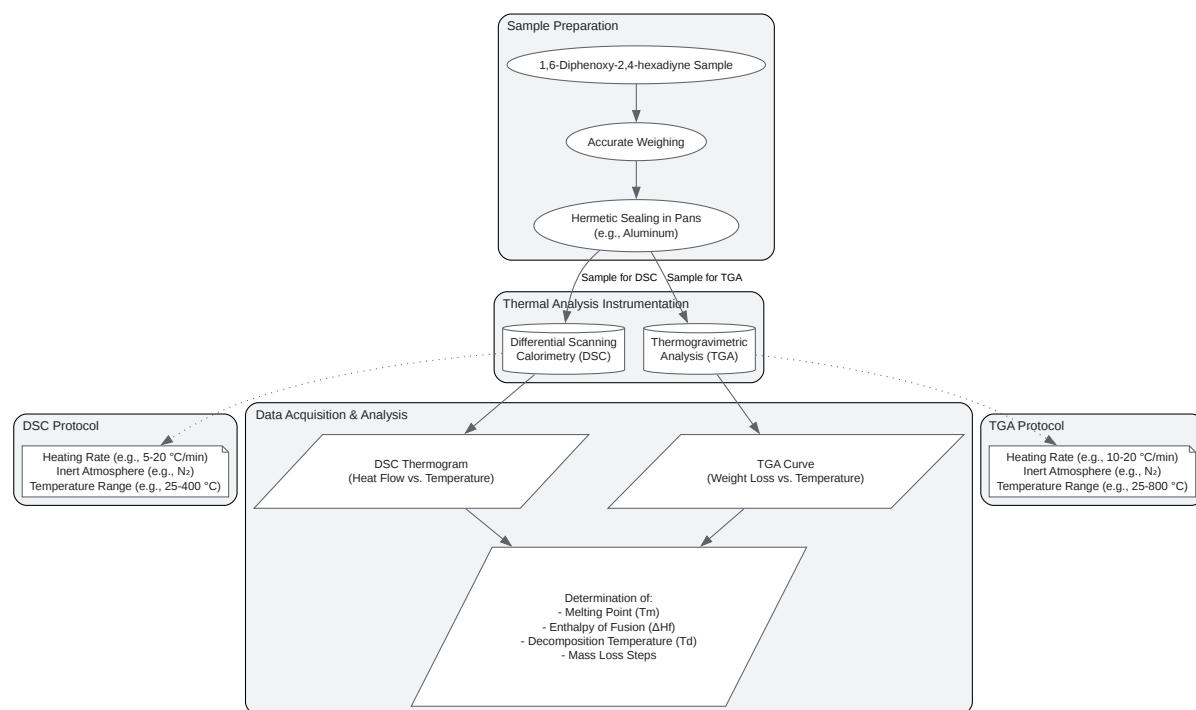
Property	Value	Reference
Molecular Formula	$C_{18}H_{14}O_2$	[1] [2]
Molecular Weight	262.30 g/mol	[1] [2]
CAS Number	30980-37-1	[1] [2]

Thermal Analysis: A General Approach

Although specific experimental data for **1,6-Diphenoxy-2,4-hexadiyne** is unavailable, a general methodology for characterizing its thermal properties can be outlined based on standard analytical techniques such as Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA). These techniques are widely used to determine the thermal stability, phase transitions, and decomposition characteristics of chemical compounds.

Experimental Workflow for Thermal Analysis

The following diagram illustrates a typical workflow for the thermal analysis of a solid organic compound like **1,6-Diphenoxy-2,4-hexadiyne**.

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Caption: Generalized workflow for the thermal analysis of **1,6-Diphenoxy-2,4-hexadiyne**.

Differential Scanning Calorimetry (DSC)

A DSC experiment would measure the heat flow to or from the sample as a function of temperature. This would allow for the determination of:

- Melting Point (T_m): The temperature at which the solid-to-liquid phase transition occurs, observed as an endothermic peak on the DSC thermogram.
- Enthalpy of Fusion (ΔH_f): The energy required to melt the sample, calculated from the area of the melting peak.
- Other Phase Transitions: Detection of any other solid-state transitions that might occur before melting.

A typical DSC protocol would involve heating a small, accurately weighed sample (e.g., 2-5 mg) in a sealed aluminum pan under an inert atmosphere (e.g., nitrogen) at a constant heating rate (e.g., 10 °C/min).

Thermogravimetric Analysis (TGA)

A TGA experiment would monitor the mass of the sample as a function of temperature. This analysis is crucial for determining:

- Decomposition Temperature (T_d): The temperature at which the compound begins to degrade, identified as the onset of mass loss in the TGA curve.
- Thermal Stability: The temperature range over which the compound is stable.
- Decomposition Profile: The number of decomposition steps and the mass loss associated with each step.

For a TGA experiment, a slightly larger sample (e.g., 5-10 mg) would be heated in a ceramic or platinum pan under an inert atmosphere at a controlled heating rate (e.g., 10 or 20 °C/min) over a wide temperature range.

Signaling Pathways and Biological Activity

Currently, there is no information available in the scientific literature describing any signaling pathways or specific biological activities associated with **1,6-Diphenoxyl-2,4-hexadiyne**. Further research would be required to explore its potential interactions with biological systems.

Conclusion

While the fundamental chemical identity of **1,6-Diphenoxyl-2,4-hexadiyne** is established, a significant knowledge gap exists regarding its quantitative thermal properties. The experimental protocols and workflow outlined in this guide provide a standard approach for researchers to characterize the melting behavior, thermal stability, and decomposition kinetics of this compound. Such data would be invaluable for its potential applications in materials science, organic synthesis, and drug development. Future studies are warranted to fully elucidate the thermal and biological characteristics of **1,6-Diphenoxyl-2,4-hexadiyne**.

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References

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